

# Application Notes and Protocols for TCMX Extraction from Soil and Sediment

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## Compound of Interest

Compound Name: *Tetrachloro-m-xylene*

Cat. No.: *B046432*

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## Introduction

Tricresyl phosphate (TCP), commonly referred to as a tricresyl phosphate mixture (TCMX), is a complex mixture of ten isomeric organophosphate compounds.[1] It is utilized as a flame retardant, a plasticizer in the manufacturing of lacquers, varnishes, and vinyl plastics, and as an antiwear additive in lubricants.[1] Due to its widespread use, TCMX is a potential environmental contaminant. Its presence in soil and sediment is of concern, necessitating reliable and efficient extraction methods for accurate quantification and risk assessment. Industrial-grade tricresyl phosphate is predominantly composed of the meta- and para-isomers, with modern mixtures containing less than 1% of the more toxic ortho-isomer.[2]

These application notes provide detailed protocols for the extraction of TCMX from soil and sediment matrices, drawing from established methods for tricresyl phosphate and other organophosphate flame retardants. The protocols are intended to guide researchers in obtaining high-quality extracts for subsequent analysis by methods such as gas chromatography-mass spectrometry (GC-MS).

## Quantitative Data Summary

The efficiency of an extraction method is crucial for the accurate determination of TCMX concentrations in environmental samples. The following table summarizes recovery data from various studies on the extraction of tricresyl phosphate and other organophosphate flame

retardants from soil and sediment. This data can help researchers select the most appropriate method for their specific needs.

Analyte Category	Matrix	Extraction Method	Solvent(s)	Average Recovery (%)	Reference
Triaryl Phosphates (including TCP isomers)	Fortified Sediment	Reflux	Methanol-Water (9:1)	88%	<a href="#">[3]</a> <a href="#">[4]</a>
Triaryl Phosphates (including TCP isomers)	Fortified Sediment	Reflux	Dichloromethane-Methanol (1:1)	Lower than Methanol-Water	<a href="#">[3]</a>
Triaryl Phosphates (including TCP isomers)	Fortified Sediment	Soxhlet Extraction	Acetone-Hexane (1:1)	Lower than Methanol-Water	<a href="#">[3]</a>
Organophosphate Flame Retardants	Soil	Ultrasound-Assisted Extraction	Methanol	50-121%	<a href="#">[5]</a>
Organophosphate Ester Flame Retardants	Soil and Sediment	Accelerated Solvent Extraction (ASE)	n-Hexane/Acetone (1:1)	72.6-112.9%	

## Experimental Protocols

Below are detailed protocols for three common methods for extracting TCMX from soil and sediment: Reflux Extraction, Ultrasound-Assisted Extraction (UAE), and Accelerated Solvent Extraction (ASE).

### Protocol 1: Reflux Extraction for TCMX from Sediment

This protocol is adapted from a method demonstrated to provide high recovery for triaryl phosphates, including tricresyl phosphate isomers, from sediment.<sup>[3][4]</sup>

#### Materials:

- Sediment sample, air-dried and sieved (2 mm)
- Methanol, HPLC grade
- Deionized water
- Reflux apparatus (round-bottom flask, condenser, heating mantle)
- Glass fiber filters
- Rotary evaporator
- Concentrator tube
- Anhydrous sodium sulfate

#### Procedure:

- **Sample Preparation:** Weigh approximately 10 g of the homogenized, air-dried sediment sample into a 250 mL round-bottom flask.
- **Solvent Addition:** Add 100 mL of a methanol-water mixture (9:1, v/v) to the flask.
- **Refluxing:** Attach the flask to the condenser of the reflux apparatus. Heat the mixture to boiling and allow it to reflux for 4 hours.
- **Cooling and Filtration:** After 4 hours, turn off the heat and allow the mixture to cool to room temperature. Filter the extract through a glass fiber filter to remove sediment particles.
- **Concentration:** Transfer the filtrate to a round-bottom flask and concentrate the extract to approximately 5 mL using a rotary evaporator.

- **Solvent Exchange and Drying:** Add 20 mL of hexane to the concentrated extract and continue to evaporate the methanol. Pass the hexane extract through a small column containing anhydrous sodium sulfate to remove any residual water.
- **Final Concentration:** Further concentrate the dried extract to a final volume of 1 mL under a gentle stream of nitrogen.
- **Analysis:** The extract is now ready for cleanup and/or analysis by GC-MS or another suitable instrument.

## Protocol 2: Ultrasound-Assisted Extraction (UAE) for TCMX from Soil

This protocol is a general method for the extraction of organophosphate flame retardants from soil and is applicable to TCMX.<sup>[5]</sup>

### Materials:

- Soil sample, air-dried and sieved (2 mm)
- Methanol, HPLC grade
- Centrifuge and centrifuge tubes (50 mL)
- Ultrasonic bath
- Solid-Phase Extraction (SPE) cartridges (e.g., Florisil)
- Rotary evaporator or nitrogen evaporator

### Procedure:

- **Sample Preparation:** Weigh 5 g of the homogenized, air-dried soil sample into a 50 mL centrifuge tube.
- **Extraction:** Add 20 mL of methanol to the centrifuge tube.
- **Ultrasonication:** Place the centrifuge tube in an ultrasonic bath and sonicate for 30 minutes.

- **Centrifugation:** Centrifuge the sample at 3000 rpm for 10 minutes to separate the soil from the supernatant.
- **Extract Collection:** Carefully decant the supernatant into a clean collection vessel.
- **Repeat Extraction:** Repeat the extraction process (steps 2-5) on the soil pellet twice more, combining the supernatants.
- **Concentration:** Concentrate the combined extracts to approximately 1 mL using a rotary evaporator or a gentle stream of nitrogen.
- **Cleanup (if necessary):** The extract may require cleanup to remove matrix co-extractives. This can be achieved using solid-phase extraction (SPE). Condition an SPE cartridge according to the manufacturer's instructions. Pass the concentrated extract through the cartridge and elute the TCMX with a suitable solvent.
- **Final Concentration:** Concentrate the eluate to a final volume of 1 mL.
- **Analysis:** The extract is now ready for instrumental analysis.

## Protocol 3: Accelerated Solvent Extraction (ASE) for TCMX from Soil and Sediment

ASE is an automated technique that uses elevated temperatures and pressures to achieve rapid and efficient extractions.

Materials:

- Soil or sediment sample, air-dried, and ground
- Diatomaceous earth (or other dispersing agent)
- n-Hexane, HPLC grade
- Acetone, HPLC grade
- ASE instrument and extraction cells

- Collection vials
- Anhydrous sodium sulfate

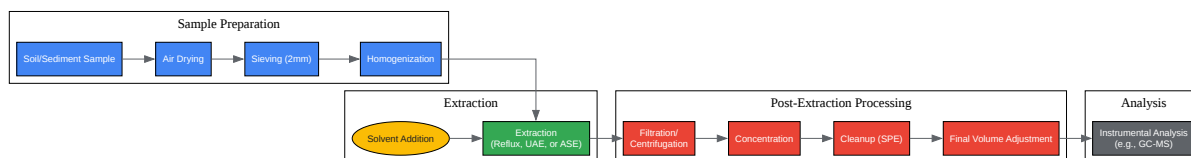
#### Procedure:

- Sample Preparation: Mix approximately 5 g of the dried and ground sample with an equal amount of diatomaceous earth.
- Cell Loading: Load the mixture into an ASE extraction cell.
- ASE Parameters: Set the ASE instrument parameters. Typical parameters for organophosphate flame retardants are:
  - Solvent: n-Hexane/Acetone (1:1, v/v)
  - Temperature: 100°C
  - Pressure: 1500 psi
  - Static Time: 10 minutes
  - Number of Cycles: 2
- Extraction: Run the automated extraction program. The extract will be collected in a vial.
- Drying and Concentration: Pass the collected extract through anhydrous sodium sulfate to remove water. Concentrate the extract to a final volume of 1 mL.
- Analysis: The extract is ready for analysis.

## Visualizations

### Experimental Workflow for TCMX Extraction

The following diagram illustrates the general workflow for the extraction and analysis of TCMX from soil and sediment samples.

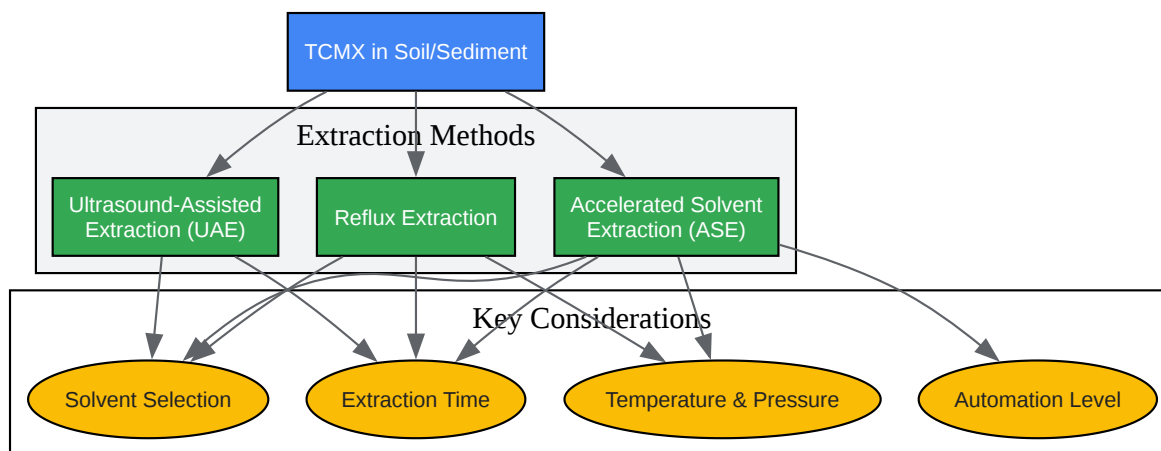


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Caption: General workflow for TCMX extraction and analysis.

## Logical Relationship of Extraction Methods

The choice of extraction method often depends on available equipment, desired throughput, and the specific characteristics of the sample matrix.



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## References

- 1. Tricresyl phosphate - Wikipedia [en.wikipedia.org]
- 2. 1. General description, Danish Environmental Protection Agency [www2.mst.dk]
- 3. Extraction and cleanup of fish, sediment, and water for determination of triaryl phosphates by gas-liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Tri-p-cresyl phosphate | C<sub>21</sub>H<sub>21</sub>O<sub>4</sub>P | CID 6529 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. datasheets.scbt.com [datasheets.scbt.com]
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